An In-depth Technical Guide to 2-Chlorothiophene-3-Carboxylic Acid

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Compound of Interest

Compound Name:	*2-chlorothiophene-3-carboxylic Acid*
CAS No.:	*53935-71-0*
Cat. No.:	*B110730*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-chlorothiophene-3-carboxylic acid**, a key heterocyclic building block in organic synthesis and drug discovery. It details its chemical properties, identifies key suppliers, and outlines general synthetic and analytical approaches.

Core Compound Properties

2-Chlorothiophene-3-carboxylic acid (CAS No: 53935-71-0) is a chlorinated thiophene derivative with the molecular formula $C_5H_3ClO_2S$ and a molecular weight of 162.59 g/mol .[1][2] Its structure features a thiophene ring substituted with a chlorine atom at the 2-position and a carboxylic acid group at the 3-position.

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Property	Value	Source
CAS Number	53935-71-0	[1][2]
Molecular Formula	$C_5H_3ClO_2S$	[1][2]
Molecular Weight	162.59 g/mol	[1][2]
Boiling Point	280.9°C at 760 mmHg	[2]
Purity (Typical)	≥97%	[3]

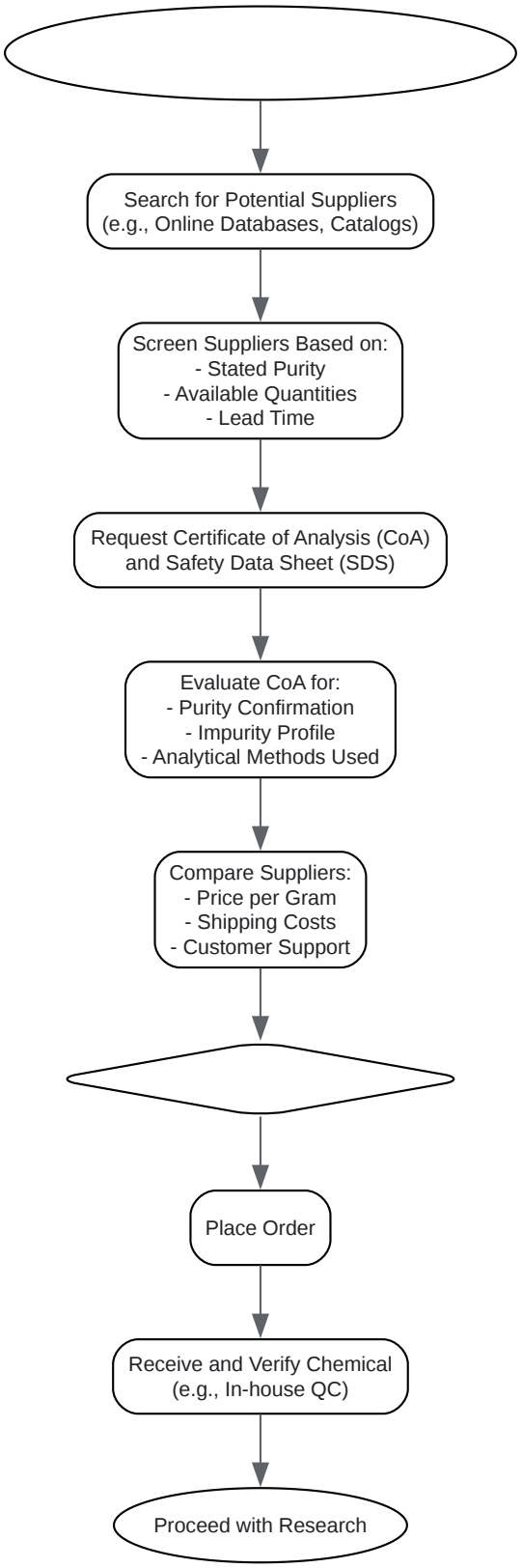
Key Suppliers of 2-Chlorothiophene-3-Carboxylic Acid

The following table summarizes key suppliers of **2-chlorothiophene-3-carboxylic acid**, with typical purity levels and available quantities. Researchers should note that purity and impurity profiles can vary between batches and suppliers, and it is recommended to request a certificate of analysis for critical applications.

Supplier	Purity	Available Quantities
Moldb	98%	250mg, 1g, 5g, 10g
BLD Pharm	Not specified	Inquire for details
CP Lab Chemicals	min 97%	1g

A logical workflow for selecting a suitable chemical supplier for research and development is outlined below. This process emphasizes the importance of verifying product quality and ensuring a stable supply chain.

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Figure 1: Workflow for Chemical Supplier Selection.

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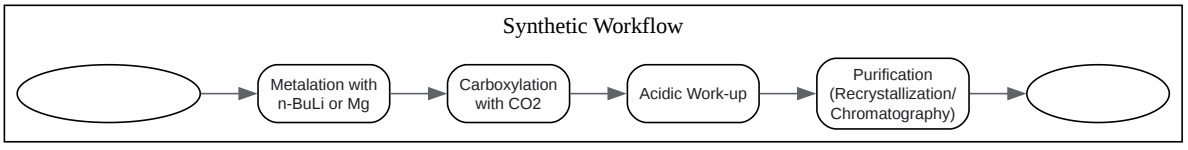
Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-chlorothiophene-3-carboxylic acid** is not readily available in the surveyed literature, a general synthetic route can be inferred from the synthesis of its isomers and related thiophene derivatives. A common approach involves the carboxylation of a lithiated or Grignard reagent intermediate.

General Synthetic Approach (Hypothetical):

- Preparation of 2-Chlorothiophene: The synthesis would likely start from commercially available 2-chlorothiophene.
- Metalation: 2-Chlorothiophene would be treated with a strong base, such as n-butyllithium or a Grignard reagent, at low temperatures (e.g., -78°C) in an anhydrous aprotic solvent like tetrahydrofuran (THF) to deprotonate the 3-position.
- Carboxylation: The resulting organometallic intermediate would then be quenched with solid carbon dioxide (dry ice) to introduce the carboxylic acid group.
- Work-up and Purification: The reaction mixture would be acidified to protonate the carboxylate, followed by extraction and purification, likely through recrystallization or column chromatography, to yield the final product.

The following diagram illustrates a generalized workflow for such a synthesis.



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Figure 2: Generalized Synthetic Workflow.

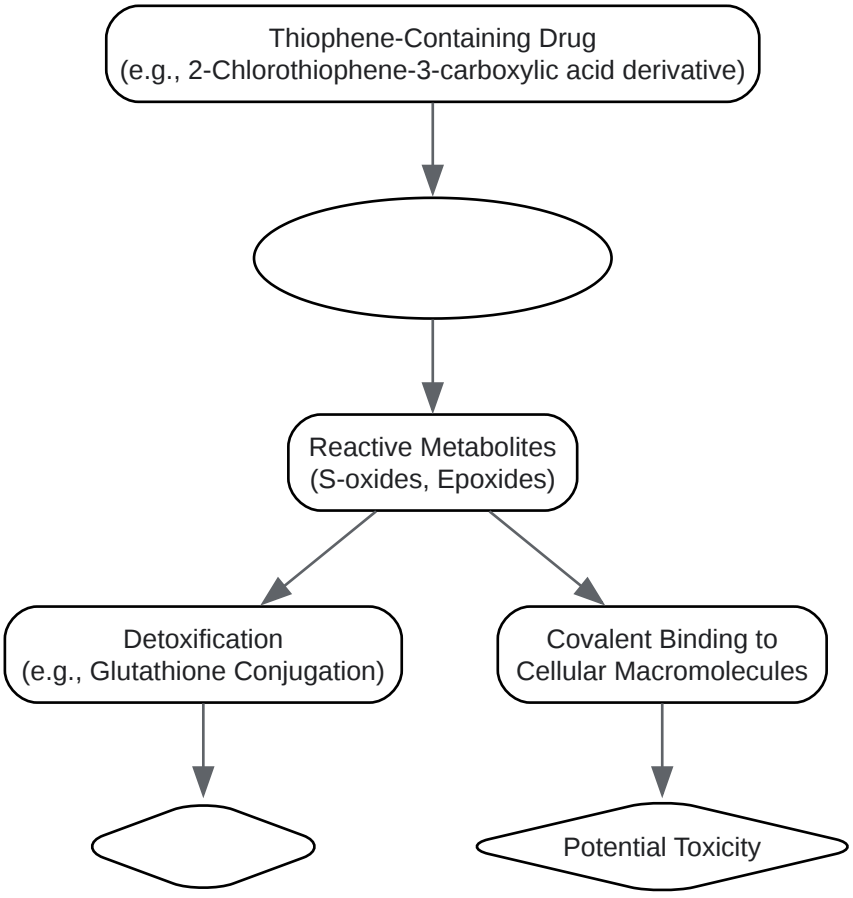
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Role in Drug Development and Potential Biological Activity

While specific signaling pathways involving **2-chlorothiophene-3-carboxylic acid** are not well-documented, thiophene derivatives are known to be "structural alerts" in drug metabolism.[4] The thiophene ring can undergo metabolic activation by cytochrome P450 enzymes to form reactive intermediates, such as S-oxides and epoxides.[4] These reactive metabolites can covalently bind to cellular macromolecules, which is a mechanism of potential toxicity.

Research on the isomer, 3-chlorothiophene-2-carboxylic acid, has shown that its metal complexes can exhibit anticancer activity, suggesting that chlorothiophene carboxylic acids may serve as ligands for developing novel therapeutic agents.

The generalized bioactivation pathway for thiophene-containing compounds is depicted below. This highlights the importance of evaluating the metabolic profile of any new drug candidate containing a thiophene moiety.



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Figure 3: Generalized Bioactivation of Thiophene Derivatives.

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